

Technical Support Center: Thoron Interference in Radon Detectors

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Compound of Interest

Compound Name: Radon-220

Cat. No.: B1213171

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on identifying and correcting for thoron (^{220}Rn) interference in radon (^{222}Rn) measurements. Thoron, a naturally occurring radioactive gas like radon, can lead to an overestimation of radon concentrations if not properly accounted for, potentially impacting the accuracy of experimental results and health risk assessments.[1][2][3][4]

Frequently Asked Questions (FAQs)

Q1: What is thoron interference and why is it a problem?

A1: Thoron (^{220}Rn) is an isotope of radon that can be present in indoor environments, often exhaled from building materials.[4] Many radon detectors are sensitive to both radon and thoron.[2][3] This cross-sensitivity, known as thoron interference, can lead to an overestimation of the actual radon concentration.[5][6][7] Accurate radon measurement is critical for assessing lung cancer risk and for various geological and environmental studies.[1]

Q2: How can I determine if my radon measurements are affected by thoron?

A2: The presence of thoron can be suspected in environments with certain building materials like tuff and pozzolana.[5] Due to its short half-life (55.6 seconds), thoron concentration is highest near its source (e.g., walls).[5][8] A common diagnostic method involves placing two identical radon monitors in the same room, one very close to a wall and another further away. A significantly higher reading from the monitor near the wall suggests thoron interference.[5][6][9]

Q3: What are the common methods to correct for thoron interference?

A3: Correction methods can be broadly categorized into instrumental, passive, and algorithmic approaches.

- Instrumental methods involve using detectors with built-in discrimination capabilities, such as those employing alpha spectrometry to distinguish between the alpha particles emitted by radon and thoron progeny.[8][10] Other techniques include using diffusion barriers or controlling the air flow into the detector to take advantage of thoron's short half-life.[2][3]
- Passive methods often use a double alpha-track detector (DTD) system. One detector is designed to be sensitive only to radon, while the other detects both, allowing for the calculation of the thoron concentration by subtraction.[8]
- Algorithmic corrections can be applied to data from some continuous radon monitors (CRMs) that do not have inherent discrimination capabilities. These algorithms use the different decay characteristics of radon and thoron progeny to estimate and subtract the thoron contribution.[5]

Q4: Can I completely eliminate thoron from my measurement chamber?

A4: While complete elimination is challenging in field measurements, it is possible in laboratory settings. For calibration purposes, using pure radon sources can eliminate thoron.[11] In experimental chambers using natural materials that exhale both radon and thoron, placing the materials in a plastic bag or using a sufficiently long inlet tube can suppress the thoron concentration due to its rapid decay.[11]

Troubleshooting Guides

Issue 1: My continuous radon monitor (CRM) shows unexpectedly high radon concentrations, especially when placed near a wall.

- Possible Cause: This is a strong indicator of thoron interference. The alpha decay of thoron and its progeny is being counted by the detector and misinterpreted as radon.[2][5]
- Troubleshooting Steps:

- Confirm Thoron Presence: Perform the dual-monitor test described in FAQ Q2.
- Apply a Correction Method:
 - If your CRM has alpha spectrometry capabilities, ensure the thoron discrimination mode is enabled and correctly configured.[\[5\]](#)[\[10\]](#)
 - For CRMs without built-in discrimination, consider using a thoron barrier like a specific type of polymer foil over the detector inlet.[\[11\]](#) Note that this may affect the detector's response time and sensitivity to radon.[\[11\]](#)
 - If available for your instrument model, apply a post-measurement correction algorithm.[\[5\]](#)
- Consider a Different Detector: For long-term or critical measurements in high-thoron environments, switching to a radon-thoron discriminative detector is recommended.[\[12\]](#)

Issue 2: My passive alpha-track detectors are showing inconsistent results in the same general area.

- Possible Cause: The placement of passive detectors is highly sensitive to micro-environmental variations in thoron concentration. Detectors placed closer to thoron-exhaling surfaces will record higher track densities.[\[4\]](#)
- Troubleshooting Steps:
 - Standardize Placement: Ensure all detectors are placed at a consistent distance from walls and other surfaces. A distance of at least 80 cm from the nearest wall is recommended to minimize thoron interference.[\[7\]](#)
 - Use a Discriminative Passive Detector: Employ a double alpha-track detector (DTD) system designed to measure radon and thoron separately.[\[8\]](#) This will provide a more accurate assessment of the radon concentration.
 - Increase Measurement Duration: Longer-term measurements can help average out short-term fluctuations in both radon and thoron concentrations.

Quantitative Data on Thoron Interference

The following table summarizes the extent of radon concentration overestimation due to thoron interference for several continuous radon monitors, as reported in experimental studies.

Detector Type/Model	Principle of Operation	Thoron Interference (Overestimation of Radon Concentration)	Reference
AlphaGUARD	Pulsed Ionization Chamber	~10%	[5] [7]
RadonEye Plus	Pulsed Ionization Chamber	~10%	[5] [7]
TERA TSR2	Not specified	Negligible	[5] [7]
Various Alpha Track Detectors	Solid-State Nuclear Track Detection	0.4% - 74%	[11]
Various Ionization Chamber/Semiconductor Monitors	Ionization/Semiconductor Detection	4% - 66%	[11]

Experimental Protocols

Protocol 1: Dual-Monitor Method for Assessing Thoron Interference

This protocol provides a methodology for qualitatively and quantitatively assessing thoron interference on continuous radon monitors (CRMs).

Objective: To determine the degree of radon overestimation caused by thoron for a specific CRM model.

Materials:

- Two identical, calibrated CRMs of the same model.

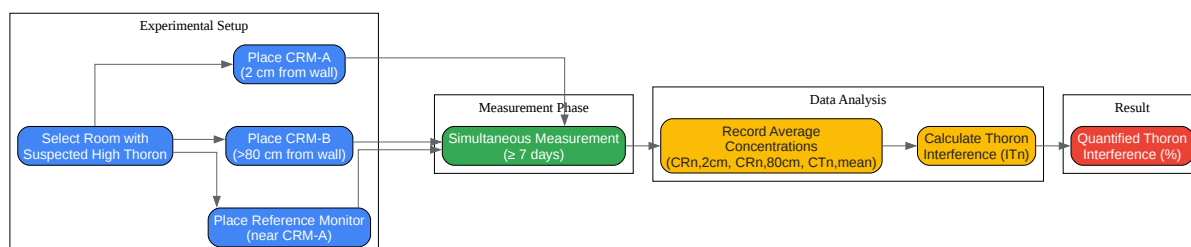
- A room with suspected high thoron concentration (e.g., a basement or a room with natural stone walls).
- A reference radon-thoron discriminative monitor (e.g., RAD7 or AlphaGUARD DF2000 in thoron mode).^{[10][13]}

Procedure:

- Place one CRM (CRM-A) at a distance of 2 cm from a wall suspected of exhaling thoron.^[7]
- Place the second CRM (CRM-B) at a distance of at least 80 cm from the same wall.^[7]
- Place the reference discriminative monitor near CRM-A to measure the actual thoron concentration.
- Operate all monitors simultaneously for a period of at least seven days to obtain a stable average reading.^[7]
- Record the average radon concentrations from CRM-A (CR_n, 2cm) and CRM-B (CR_n, 80cm), and the average thoron concentration from the reference monitor (CT_n, mean).
- The thoron interference (IT_n) can be calculated as a percentage: $IT_n (\%) = [(CR_n, 2cm - CR_n, 80cm) / CT_n, mean] * 100$

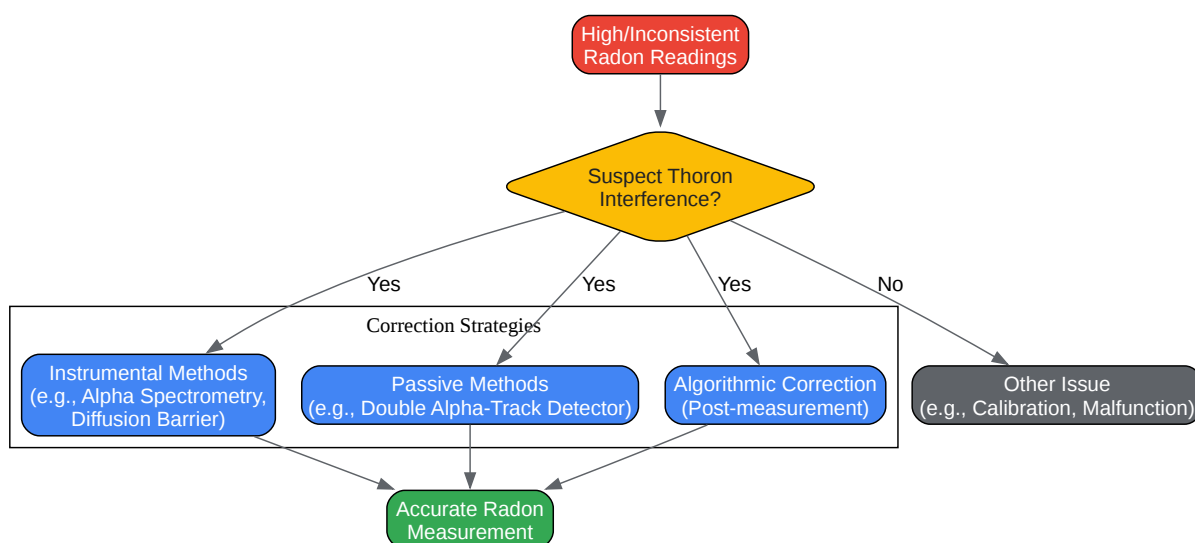
Expected Results: A positive IT_n value indicates the percentage of the thoron concentration that is incorrectly measured as radon by the CRM. For example, an interference of 10% means that for every 100 Bq/m³ of thoron, the monitor will report an additional 10 Bq/m³ of radon.^[5]

Visualizations



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Caption: Workflow for the dual-monitor experimental method.



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Caption: Logical flow for addressing thoron interference.

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